

The Solubility of Ethyl Isovalerate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Ethyl isovalerate

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This technical guide provides a comprehensive overview of the solubility of **ethyl isovalerate** in a range of common organic solvents. **Ethyl isovalerate** (CAS No. 108-64-5), an ester recognized for its characteristic fruity aroma, finds applications in the flavor, fragrance, and pharmaceutical industries. A thorough understanding of its solubility is critical for formulation development, process chemistry, and drug delivery systems. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for these experimental processes.

Core Concepts in Solubility

The solubility of a substance, in this case, **ethyl isovalerate**, is defined as the maximum concentration of the solute that can dissolve in a solvent at a given temperature and pressure to form a homogeneous solution. For the purposes of this guide, solubility is primarily presented in grams per liter (g/L). The principle of "like dissolves like" is a fundamental concept governing solubility; polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. **Ethyl isovalerate**, an ester with both a polar carbonyl group and non-polar alkyl chains, exhibits a wide range of solubilities in various organic solvents.

Quantitative Solubility Data

The following table summarizes the solubility of **ethyl isovalerate** in numerous organic solvents at 25°C. This data is essential for selecting appropriate solvent systems for various

applications.

Solvent	Chemical Class	Solubility (g/L) at 25°C ^[1]
Chloroform	Halogenated Hydrocarbon	2287.94
Acetic Acid	Carboxylic Acid	1553.12
Dichloromethane	Halogenated Hydrocarbon	1455.66
Tetrahydrofuran (THF)	Ether	1392.58
Methanol	Alcohol	1309.04
Cyclohexanone	Ketone	1032.12
N-Methyl-2-pyrrolidone (NMP)	Amide	1011.23
Ethanol	Alcohol	995.49
tert-Butanol	Alcohol	966.24
Isopropanol	Alcohol	943.43
1,4-Dioxane	Ether	919.28
transcutol	Ether Alcohol	918.1
Dimethylformamide (DMF)	Amide	875.83
Acetone	Ketone	814.9
n-Propanol	Alcohol	789.11
2-Methoxyethanol	Ether Alcohol	769.01
Dimethyl sulfoxide (DMSO)	Sulfoxide	746.02
sec-Butanol	Alcohol	742.08
Propionic Acid	Carboxylic Acid	737.12
n-Butanol	Alcohol	727.88
Acetonitrile	Nitrile	721.47
n-Hexanol	Alcohol	692.74
Isobutanol	Alcohol	633.34

1,2-Dichloroethane	Halogenated Hydrocarbon	620.94
N,N-Dimethylacetamide (DMAc)	Amide	600.83
Isopentanol	Alcohol	519.33
2-Butanone (MEK)	Ketone	475.54
n-Pentanol	Alcohol	459.16
n-Octanol	Alcohol	451.25
Propylene Glycol	Diol	448.07
Methyl tert-butyl ether (MTBE)	Ether	432.0
n-Butyl acetate	Ester	428.14
Methyl acetate	Ester	405.88
Ethyl formate	Ester	393.65
Ethyl acetate	Ester	387.13
Cyclohexane	Alkane	362.99
Formic Acid	Carboxylic Acid	348.59
2-Ethoxyethanol	Ether Alcohol	352.23
2-Butoxyethanol	Ether Alcohol	322.06
Tetrachloromethane	Halogenated Hydrocarbon	296.52
n-Heptanol	Alcohol	291.28
n-Pentyl acetate	Ester	288.92
n-Propyl acetate	Ester	278.51
Ethylene Glycol	Diol	253.06
Isopropyl acetate	Ester	243.8
Methyl isobutyl ketone (MIBK)	Ketone	240.66
n-Hexane	Alkane	229.4

Toluene	Aromatic Hydrocarbon	218.02
Isobutyl acetate	Ester	203.0
o-Xylene	Aromatic Hydrocarbon	183.32
Ethylbenzene	Aromatic Hydrocarbon	179.88
n-Heptane	Alkane	159.55
Water	Inorganic	7.44

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure. The following sections detail the methodologies for three common and reliable methods for determining the solubility of a liquid solute, such as **ethyl isovalerate**, in an organic solvent.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining solubility. It relies on the evaporation of the solvent to isolate the solute and determine its mass.

Materials and Apparatus:

- Analytical balance (accurate to ± 0.0001 g)
- Thermostatically controlled water bath or incubator
- Vials with screw caps
- Volumetric flasks
- Pipettes
- Evaporating dish
- Drying oven
- **Ethyl isovalerate** (high purity)

- Selected organic solvent (high purity)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **ethyl isovalerate** to a known volume of the organic solvent in a sealed vial. The presence of a distinct layer of undissolved **ethyl isovalerate** ensures that the solution is saturated.
 - Place the vial in a thermostatically controlled bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Analysis:
 - Allow the vial to stand undisturbed at the set temperature until the excess **ethyl isovalerate** has settled.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-calibrated pipette.
 - Transfer the aliquot to a pre-weighed evaporating dish.
 - Weigh the evaporating dish with the solution to determine the mass of the solution.
- Solvent Evaporation and Mass Determination:
 - Carefully evaporate the solvent from the evaporating dish. For volatile solvents, this can be done at room temperature in a fume hood. For less volatile solvents, a drying oven at a temperature below the boiling point of **ethyl isovalerate** (131-133°C) can be used.
 - Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it to determine the mass of the dissolved **ethyl isovalerate**.
- Calculation:

- The solubility can be calculated using the following formula: $\text{Solubility (g/L)} = (\text{Mass of dissolved ethyl isovalerate (g)} / \text{Volume of aliquot (L)})$

High-Performance Liquid Chromatography (HPLC) Method

The HPLC method is a highly sensitive and accurate technique for determining solubility, especially for complex mixtures or when only small sample volumes are available.

Materials and Apparatus:

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index)
- Analytical column appropriate for the separation of **ethyl isovalerate** from the solvent
- Thermostatically controlled shaker
- Syringe filters (e.g., 0.22 μm PTFE)
- Autosampler vials
- Volumetric flasks and pipettes
- **Ethyl isovalerate** (high purity)
- Selected organic solvent (high purity)
- Mobile phase for HPLC

Procedure:

- Preparation of Saturated Solution:
 - Follow the same procedure as in the gravimetric method to prepare a saturated solution of **ethyl isovalerate** in the chosen solvent at a constant temperature.
- Sample Preparation for HPLC:

- Withdraw an aliquot of the clear supernatant.
- Filter the aliquot through a syringe filter to remove any undissolved microdroplets.
- Accurately dilute the filtered sample with the mobile phase to a concentration that falls within the linear range of the calibration curve.
- Preparation of Calibration Standards:
 - Prepare a series of standard solutions of **ethyl isovalerate** of known concentrations in the mobile phase.
- HPLC Analysis:
 - Inject the prepared standards and the diluted sample into the HPLC system.
 - Record the peak areas from the chromatograms.
- Calculation:
 - Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
 - Determine the concentration of **ethyl isovalerate** in the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.

UV-Visible Spectrophotometry Method

This method is suitable when the solute has a distinct chromophore that absorbs light in the UV-Visible range, and the solvent is transparent in that region.

Materials and Apparatus:

- UV-Visible Spectrophotometer
- Quartz cuvettes

- Thermostatically controlled shaker
- Syringe filters
- Volumetric flasks and pipettes
- **Ethyl isovalerate** (high purity)
- Selected organic solvent (high purity)

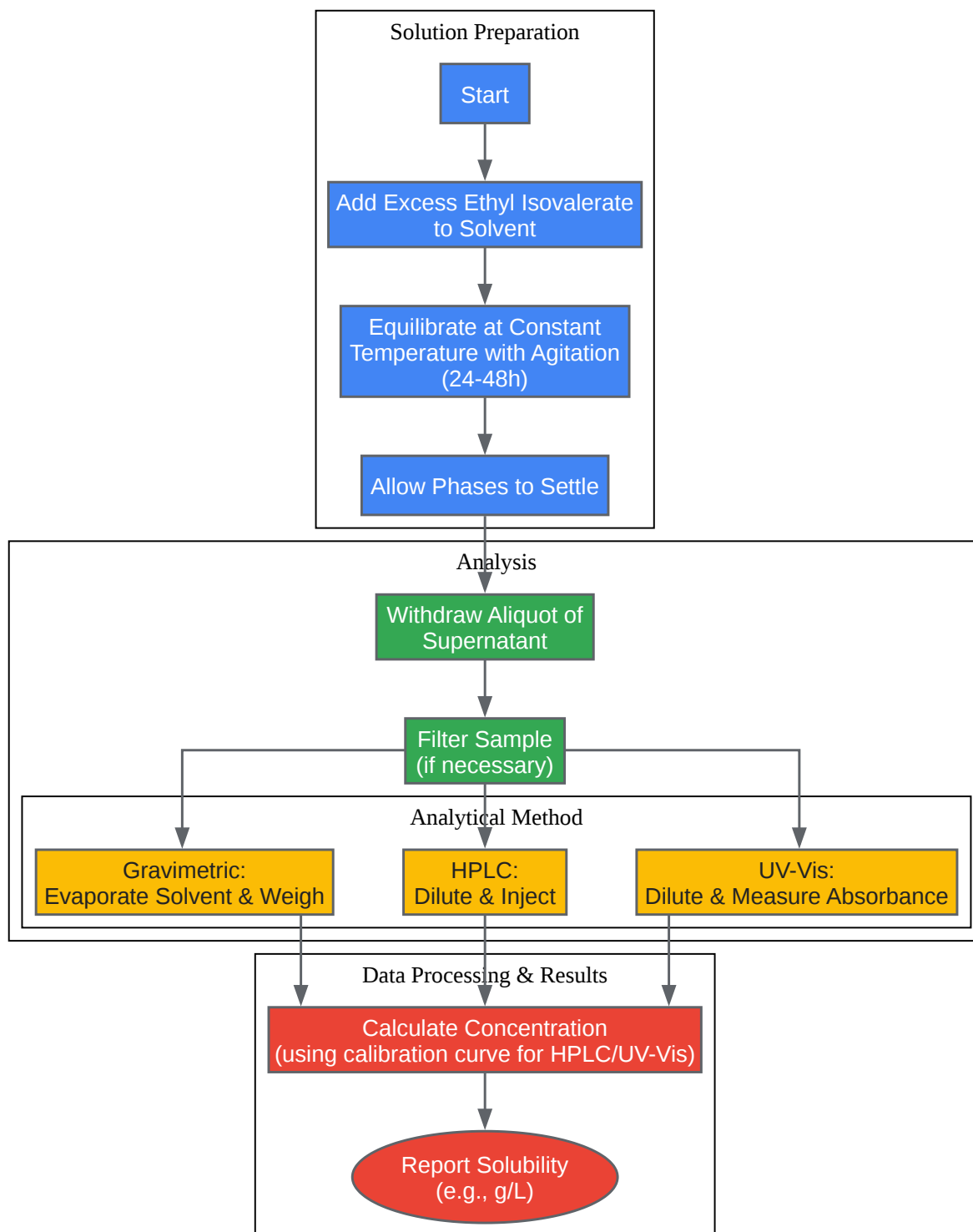
Procedure:

- Preparation of Saturated Solution:
 - Prepare a saturated solution as described in the gravimetric method.
- Sample Preparation:
 - Withdraw and filter an aliquot of the supernatant.
 - Dilute the filtered sample with the solvent to an absorbance value within the linear range of the Beer-Lambert law (typically 0.1 - 1.0 AU).
- Preparation of Calibration Standards:
 - Prepare a series of standard solutions of **ethyl isovalerate** of known concentrations in the same solvent.
- Spectrophotometric Analysis:
 - Measure the absorbance of the standards and the diluted sample at the wavelength of maximum absorbance (λ_{max}) for **ethyl isovalerate**.
- Calculation:
 - Create a calibration curve by plotting absorbance versus concentration for the standards.
 - Determine the concentration of the diluted sample from the calibration curve.

- Calculate the solubility in the original saturated solution, correcting for the dilution.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **ethyl isovalerate** in an organic solvent.



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Caption: General workflow for the experimental determination of solubility.

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References

- 1. oecd.org [oecd.org]
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